

Spectroscopic Characterization of 2-(3-Methoxyphenoxy)pyrimidine

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Compound of Interest

Compound Name: 2-(3-Methoxyphenoxy)pyrimidine

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A Technical Guide for Structural Elucidation and Validation

Executive Summary & Molecular Architecture

2-(3-Methoxyphenoxy)pyrimidine (C

H

N

O

, MW: 202.21 g/mol) represents a critical scaffold in medicinal chemistry, particularly in the design of kinase inhibitors and agrochemicals where the pyrimidine ether linkage serves as a bioisostere for biaryl systems.

Unlike planar biaryl systems, this molecule adopts a distinct orthogonal conformation. Crystallographic studies (Nasir et al., 2010) confirm that the benzene ring is almost perpendicular to the pyrimidine plane (dihedral angle $\sim 84^\circ$). This conformational lock is driven by the steric repulsion between the pyrimidine nitrogen lone pairs and the ortho-hydrogens of

the phenoxy ring, a feature that significantly influences its NMR anisotropy and biological binding modes.

Core Structural Features[1][2][3][4]

- **Pyrimidine Ring:** Electron-deficient, acting as the electrophilic component during synthesis.
- **Ether Linkage (-O-):** The pivot point inducing the "L-shaped" or orthogonal geometry.
- **3-Methoxy Substituent:** Provides asymmetry to the phenoxy ring, resolving the aromatic protons into distinct spin systems.

Synthetic Context for Impurity Profiling

To accurately characterize the target, one must understand the potential impurities arising from its synthesis. The standard route involves a Nucleophilic Aromatic Substitution (S

Ar).

Reaction:

Critical Impurities to Monitor:

- **Unreacted 3-Methoxyphenol:** Detectable via broad -OH stretch in IR (~3400 cm⁻¹) and exchangeable proton in NMR.
- **Hydrolysis Product (2-Hydroxypyrimidine):** Arises from water attacking the chloropyrimidine.
- **Regioisomers:** Rare, but possible if the starting phenol has competing nucleophilic sites (unlikely for 3-methoxy).

Spectroscopic Characterization Workflow

A. Mass Spectrometry (MS)

Objective: Confirm molecular formula and analyze fragmentation stability.

- **Ionization Mode:** ESI+ (Electrospray Ionization, Positive mode) is preferred due to the basic pyrimidine nitrogens.

- Molecular Ion:

(Calculated).

- Fragmentation Pathway:

- Primary Loss: Loss of the methyl group (CH3) or formaldehyde (CH2O) from the methoxy ether.
- Ether Cleavage: Rupture of the C-O bond typically yields the pyrimidin-2-yl cation (c1ccncc1[CH2+]) or the methoxyphenol radical cation.

B. Infrared Spectroscopy (FT-IR)

Objective: Fingerprint functional groups and confirm the absence of -OH (starting material).

Vibrational Mode	Frequency (cm ⁻¹)	Diagnostic Value
Ar-H Stretch	3000–3100	Weak, sharp bands indicating aromaticity.
C-H Stretch (Alkyl)	2830–2960	Characteristic of the O-CH ₃ group.
C=N / C=C Ring	1570–1590	Strong absorptions from the pyrimidine/benzene rings.
C-O-C (Asym)	1200–1260	Critical: Confirms the formation of the ether linkage.
Absence of O-H	>3200	confirms consumption of 3-methoxyphenol.

C. Nuclear Magnetic Resonance (NMR)

Objective: Definitive structural assignment. The orthogonal geometry shields the phenoxy protons less than expected for a planar system.

¹H NMR (400 MHz, CDCl₃)

)

Reference: TMS (

0.00) or Residual CHCl₃

(

7.26)[[1](#)]

Position	(ppm)	Multiplicity	(Hz)	Assignment Logic
Pyrimidine H4, H6	8.57	Doublet (d)	4.8	Deshielded by adjacent N atoms. Equivalent due to symmetry of the pyrimidine ring.
Phenoxy H5'	7.32	Triplet (t)	8.0	Meta to both O-link and OMe.
Pyrimidine H5	7.05	Triplet (t)	4.8	Shielded relative to H4/H6. Diagnostic: Coupling constant must match H4/H6.
Phenoxy H6'	6.80	Doublet (d)	~8.0	Ortho to ether linkage, para to OMe.
Phenoxy H4'	6.75	dd	8.0, 2.0	Para to ether linkage, ortho to OMe.
Phenoxy H2'	6.70	Singlet-like (t)	~2.0	Isolated between ether and methoxy groups. Often appears as a narrow triplet or broad singlet.
Methoxy (-OCH ₃)	3.81	Singlet (s)	-	Characteristic sharp singlet for methoxy group.

Self-Validation Check:

- The coupling constant () of the Pyrimidine H5 triplet must match the Pyrimidine H4/H6 doublet (~4.8 Hz). If they differ, the ring system is not a 2-substituted pyrimidine.

C NMR (100 MHz, CDCl₃)

)

- Pyrimidine C2: ~164 ppm (Ipso, attached to Oxygen).
- Pyrimidine C4/C6: ~159 ppm (Alpha to Nitrogen).
- Phenoxy C-O (Ipso): ~153 ppm.[2]
- Phenoxy C-OMe (Ipso): ~160 ppm.[3]
- Methoxy Carbon: ~55.4 ppm.
- Pyrimidine C5: ~116 ppm.

Experimental Protocols

Protocol 1: NMR Sample Preparation (High-Resolution)

Rationale: Concentration effects can shift the acidic protons or induce stacking. Standardizing concentration ensures reproducibility.

- Massing: Weigh 5–10 mg of the solid sample into a clean vial.
- Solvation: Add 0.6 mL of CDCl₃

(99.8% D) containing 0.03% TMS.

- Note: If solubility is poor, use DMSO-

, but expect chemical shifts (especially H2' and H4/H6) to move downfield by 0.1–0.3 ppm due to solvent polarity.

- Filtration: If any turbidity exists (e.g., NaCl salts from synthesis), filter through a cotton plug within a glass pipette directly into the NMR tube.
- Acquisition: Run 16 scans for

H and minimum 256 scans for

C.

Protocol 2: Purity Assessment via UV-Vis

Rationale: Pyrimidines have distinct

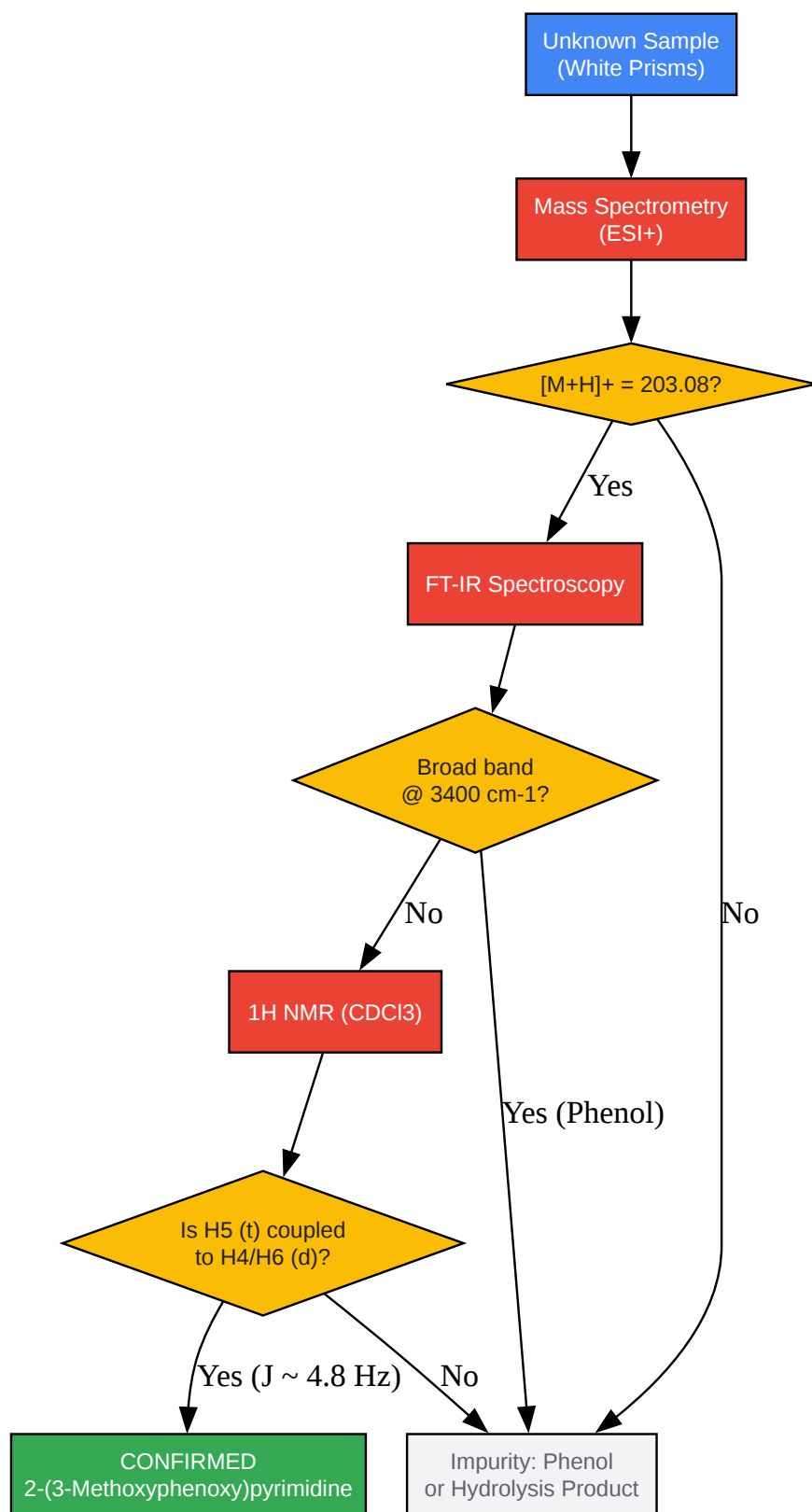
transitions.

- Solvent: Methanol (HPLC Grade).
- Blank: Pure Methanol.
- Scan Range: 200–400 nm.
- Expectation:
 - nm (Benzene B-band).
 - Shoulder/Peak

nm (Pyrimidine transition).
 - Absence of tailing >350 nm (indicates absence of oxidized impurities or conjugation extension).

Visualization of Characterization Logic

The following diagram illustrates the logical flow for confirming the structure, differentiating it from common isomers or impurities.



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Figure 1: Decision tree for the structural validation of **2-(3-Methoxyphenoxy)pyrimidine**.

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